

"5-(4-Methoxyphenyl)pyridin-3-ol" CAS number and identifiers

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Compound of Interest

Compound Name: 5-(4-Methoxyphenyl)pyridin-3-ol

Cat. No.: B3226828

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5-(4-Methoxyphenyl)pyridin-3-ol: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical summary of the chemical compound **5-(4-Methoxyphenyl)pyridin-3-ol**. It should be noted that this compound is not extensively documented in major chemical databases, and as such, a specific CAS number could not be retrieved. The information presented herein is based on its chemical structure and data from analogous compounds.

Core Compound Identifiers

Due to the limited public data available for this specific molecule, the following table summarizes its predicted identifiers based on its chemical structure.

| Identifier Type | Value |
|-------------------|---|
| IUPAC Name | 5-(4-methoxyphenyl)pyridin-3-ol |
| Molecular Formula | C ₁₂ H ₁₁ NO ₂ |
| Molecular Weight | 201.22 g/mol |
| Canonical SMILES | <chem>COC1=CC=C(C=C1)C2=CN=C(C=C2)O</chem> |
| InChI Key | Predicted: A unique key would be generated upon database entry. |
| CAS Number | Not found in available databases. |

Structural Representation

The fundamental structure of **5-(4-Methoxyphenyl)pyridin-3-ol** comprises a pyridine ring substituted with a hydroxyl group at the 3-position and a 4-methoxyphenyl group at the 5-position.

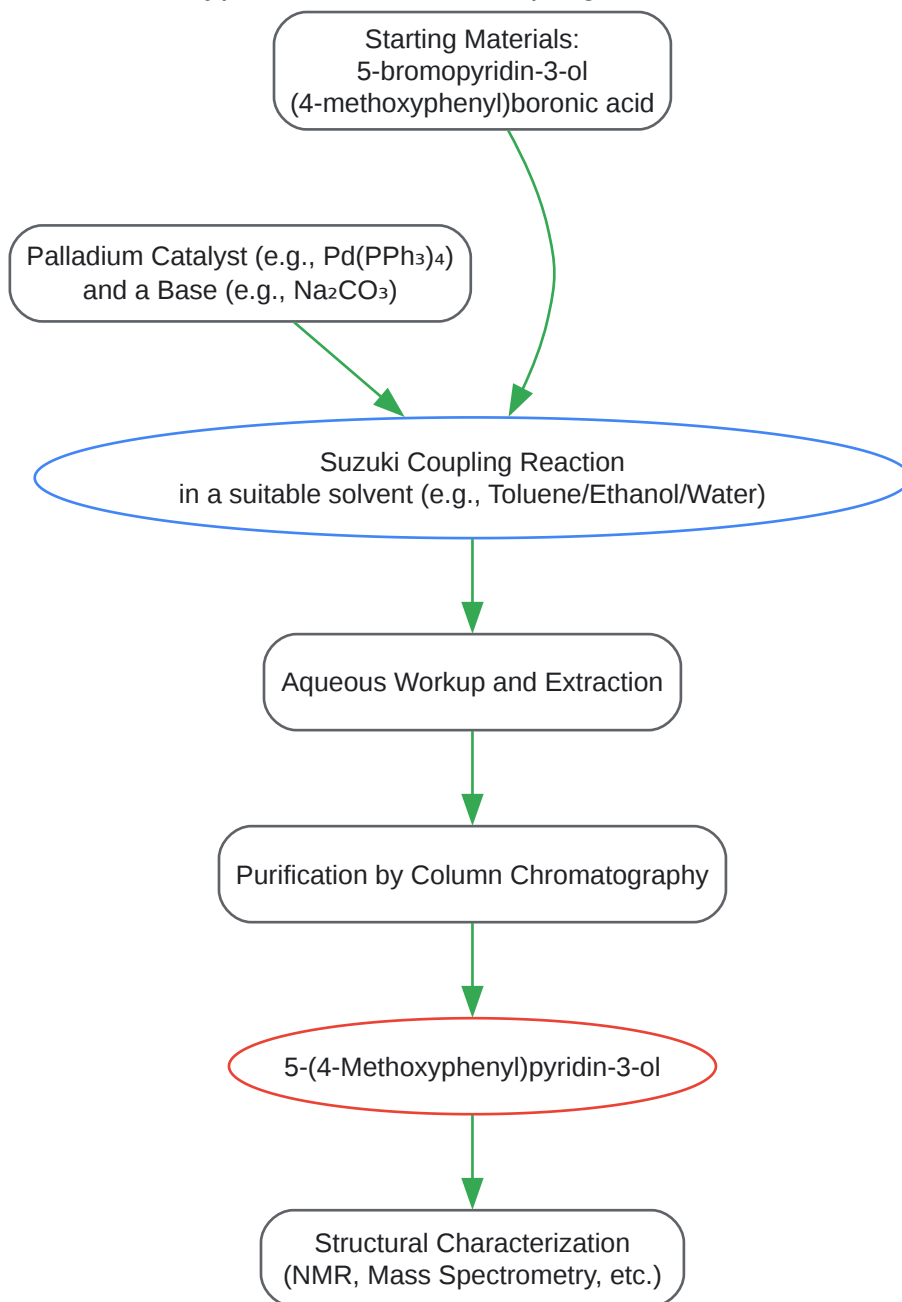
Molecular structure of **5-(4-Methoxyphenyl)pyridin-3-ol**.

Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield specific experimental protocols for the synthesis or biological evaluation of **5-(4-Methoxyphenyl)pyridin-3-ol**.

For researchers interested in synthesizing this compound, a potential synthetic route could involve a Suzuki or Stille coupling reaction. A generalized workflow for a Suzuki coupling approach is outlined below.

Hypothetical Suzuki Coupling Workflow



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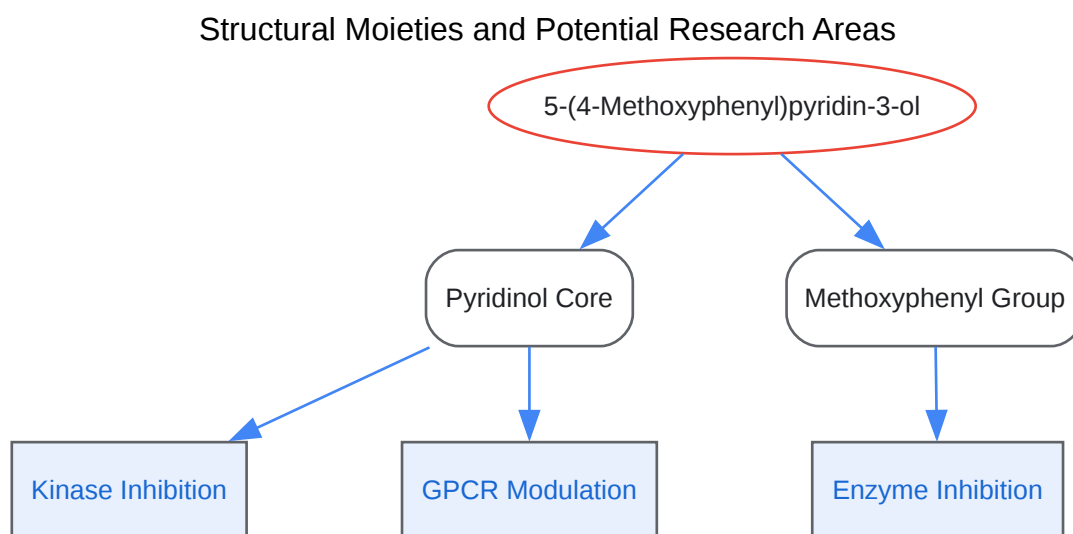
Hypothetical Suzuki Coupling Workflow.

Potential Signaling Pathways and Biological Activity

Given the absence of published biological data for **5-(4-Methoxyphenyl)pyridin-3-ol**, no specific signaling pathways can be definitively associated with it. However, the core structure,

which combines a substituted pyridine and a methoxyphenyl group, is present in numerous biologically active molecules. These related compounds have been investigated for a variety of therapeutic applications, suggesting potential areas of research for the title compound.

The logical relationship of the core chemical moieties is depicted in the following diagram.



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Structural Moieties and Potential Research Areas.

Further research, including de novo synthesis and biological screening, is required to elucidate the physicochemical properties, pharmacological profile, and potential therapeutic applications of **5-(4-Methoxyphenyl)pyridin-3-ol**.

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